

Ethyl 8-quinolinecarboxylate CAS number and safety information

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Compound of Interest

Compound Name: Ethyl 8-quinolinecarboxylate

Cat. No.: B1329917

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Technical Guide: Ethyl 8-Quinolinecarboxylate

CAS Number: 25635-22-7


For Researchers, Scientists, and Drug Development Professionals


This technical guide provides an in-depth overview of **Ethyl 8-quinolinecarboxylate**, including its chemical properties, safety information, a representative synthetic protocol, and a conceptual workflow. Due to the limited availability of specific experimental data for this compound, some information presented herein is based on closely related quinoline derivatives and should be interpreted as predictive.

Safety Information

A specific Safety Data Sheet (SDS) for **Ethyl 8-quinolinecarboxylate** (CAS 25635-22-7) is not readily available in public databases. Therefore, the following safety information is inferred from the known hazards of structurally similar compounds, such as quinoline, quinoline carboxylic acids, and their esters.^{[1][2][3][4][5][6][7]} It is imperative that this compound be handled with care in a well-ventilated laboratory setting, using appropriate personal protective equipment (PPE).

GHS Hazard Pictograms (Predicted):

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Signal Word (Predicted): Warning

Hazard Statements (Predicted):

- H302: Harmful if swallowed.[7]
- H312: Harmful in contact with skin.[7]
- H315: Causes skin irritation.[2][4][7]
- H319: Causes serious eye irritation.[2][4][7]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[2]
- H341: Suspected of causing genetic defects.[5][7]
- H351: Suspected of causing cancer.[5]

Precautionary Statements (Predicted):

- P201: Obtain special instructions before use.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[7]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data

The following table summarizes the available and predicted quantitative data for **Ethyl 8-quinolinecarboxylate**.

Property	Value	Source
CAS Number	25635-22-7	[8]
Molecular Formula	C ₁₂ H ₁₁ NO ₂	[8][9]
Molecular Weight	201.22 g/mol	[9]
Predicted Melting Point	63-67 °C	Inferred from[2][10]
Predicted Boiling Point	120 °C at 0.4 mmHg	Inferred from[2][10]
Predicted ¹ H NMR	See Predicted Spectroscopic Data	-
Predicted ¹³ C NMR	See Predicted Spectroscopic Data	-

Predicted Spectroscopic Data

Direct experimental spectroscopic data for **Ethyl 8-quinolinecarboxylate** is not readily available. The following are predicted spectral characteristics based on analogous quinoline structures.[11][12][13][14][15][16][17]

Predicted ¹H NMR (CDCl₃, 400 MHz):

- δ 8.9-9.1 (dd, 1H): Aromatic proton on the pyridine ring adjacent to the nitrogen.

- δ 8.1-8.3 (dd, 1H): Aromatic proton on the pyridine ring.
- δ 7.4-7.8 (m, 4H): Aromatic protons on the benzene and pyridine rings.
- δ 4.5 (q, 2H): Methylene protons of the ethyl group.
- δ 1.4 (t, 3H): Methyl protons of the ethyl group.

Predicted ^{13}C NMR (CDCl_3 , 100 MHz):

- δ 165-167: Carbonyl carbon of the ester.
- δ 150-152: Aromatic carbon adjacent to the nitrogen in the pyridine ring.
- δ 120-145: Aromatic carbons.
- δ 61-63: Methylene carbon of the ethyl group.
- δ 14-16: Methyl carbon of the ethyl group.

Predicted IR (KBr, cm^{-1}):

- ~ 3050 : Aromatic C-H stretch.
- ~ 2980 : Aliphatic C-H stretch.
- ~ 1720 : C=O stretch of the ester.
- $\sim 1600, 1500, 1450$: Aromatic C=C and C=N skeletal vibrations.
- ~ 1250 : C-O stretch.

Experimental Protocols

The following is a representative experimental protocol for the synthesis of **Ethyl 8-quinolinecarboxylate** via Fischer esterification of 8-quinolinecarboxylic acid. This protocol is adapted from general esterification procedures and methods for synthesizing similar quinoline esters.^{[18][19][20][21]}

Synthesis of **Ethyl 8-quinolinecarboxylate**

Materials:

- 8-Quinolinecarboxylic acid
- Absolute Ethanol (EtOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Dichloromethane (CH₂Cl₂)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

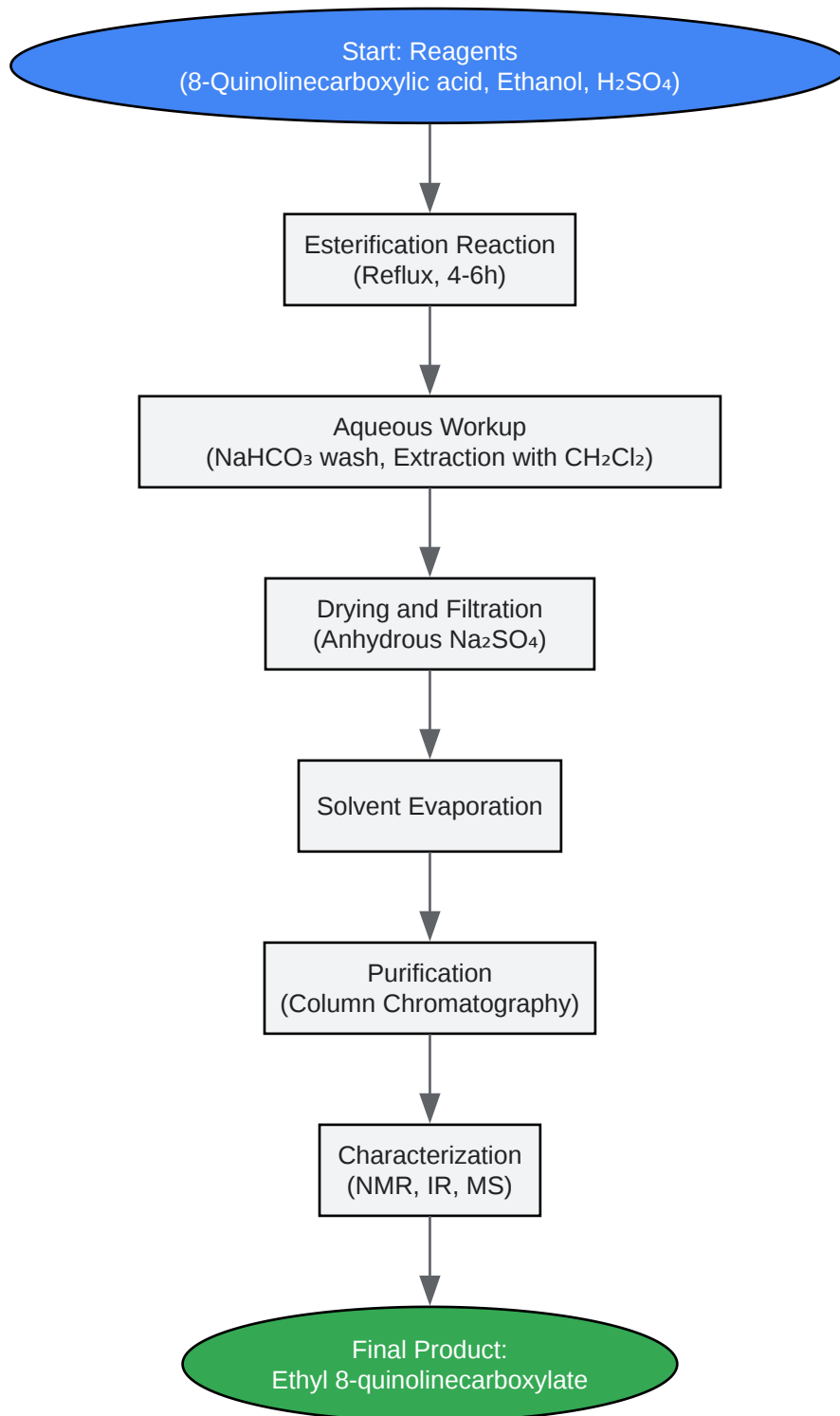
- A solution of 8-quinolinecarboxylic acid (1.0 eq) in absolute ethanol (10-20 mL per gram of carboxylic acid) is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Concentrated sulfuric acid (0.1-0.2 eq) is added dropwise to the stirred solution at room temperature.
- The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature, and the excess ethanol is removed under reduced pressure.

- The residue is dissolved in dichloromethane and washed with saturated sodium bicarbonate solution to neutralize the excess acid. The aqueous layer is extracted twice with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is evaporated under reduced pressure to yield the crude product.
- The crude **Ethyl 8-quinolinecarboxylate** can be purified by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent.

Logical Workflow Diagram

The following diagram illustrates a typical workflow for the synthesis and characterization of **Ethyl 8-quinolinecarboxylate**.

Workflow for Synthesis and Analysis of Ethyl 8-quinolinecarboxylate

[Click to download full resolution via product page](#)Caption: Synthesis and purification workflow for **Ethyl 8-quinolinecarboxylate**.

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